

3-Chloro-4-hydroxybenzamide chemical properties

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Compound of Interest

Compound Name: 3-Chloro-4-hydroxybenzamide

CAS No.: 1007578-86-0

Cat. No.: B3024592

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An In-Depth Technical Guide to the Chemical Properties of 3-Chloro-4-hydroxybenzamide

Introduction: In the landscape of modern drug discovery and fine chemical synthesis, the utility of a molecule is often dictated by the strategic placement of its functional groups. **3-Chloro-4-hydroxybenzamide** is a compound of significant interest, embodying a trifecta of functionalities on an aromatic scaffold: a nucleophilic phenolic hydroxyl group, a versatile amide moiety, and a reactivity-modulating chloro substituent. This guide offers a comprehensive technical overview of **3-Chloro-4-hydroxybenzamide**, designed for researchers, medicinal chemists, and process development scientists. We will move beyond a simple recitation of data, providing insights into the causality behind its properties and potential applications, grounded in established chemical principles.

Physicochemical and Spectroscopic Profile

A molecule's identity and behavior are fundamentally defined by its physical and spectroscopic characteristics. The data presented herein are compiled from authoritative chemical databases and predictive modeling, providing a robust foundation for experimental work.

Core Chemical Identifiers

Precise identification is critical for regulatory compliance, procurement, and scientific communication.

Identifier	Value	Source
IUPAC Name	3-chloro-4-hydroxybenzamide	[1] [2]
CAS Number	1007578-86-0	[1] [2]
Molecular Formula	C ₇ H ₆ ClNO ₂	[1] [2]
Molecular Weight	171.58 g/mol	[1]
Canonical SMILES	<chem>C1=CC(=C(C=C1C(=O)N)Cl)O</chem>	[1]
InChIKey	ZGWONVASQBZHTN- UHFFFAOYSA-N	[1] [2]

Physical Properties

The physical state and solubility dictate the handling, formulation, and reaction conditions for any chemical compound. While experimental data for this specific molecule is sparse, properties can be reliably inferred from closely related analogs and computational predictions.

Property	Value / Observation	Rationale / Comparative Data
Appearance	White to off-white crystalline solid (Predicted)	Based on analogs like 3-Chloro-4-hydroxybenzonitrile (white crystalline solid)[3] and 3-Chloro-4-hydroxybenzaldehyde (white to pale cream crystals).[4]
Melting Point	No data available. Predicted to be >150 °C.	The related 3-Chloro-4-hydroxybenzaldehyde melts at 131-135 °C.[5] The addition of the amide group, capable of strong hydrogen bonding, is expected to significantly increase the melting point compared to the aldehyde.
Solubility	Low solubility in water. Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol, Ethanol).	The aromatic ring and chloro-substituent confer hydrophobicity. However, the hydroxyl and amide groups allow for hydrogen bonding, granting solubility in polar organic solvents. The related 3-Chloro-4-hydroxybenzonitrile has low water solubility.[3]
XLogP3	1.3	[1]
Topological Polar Surface Area	63.3 Å ²	[1]

Spectroscopic Characterization

Spectroscopic analysis provides an unambiguous structural fingerprint. Below are the predicted key signatures for **3-Chloro-4-hydroxybenzamide** based on its functional groups and data from analogous structures.[6][7][8]

- ^1H NMR (in DMSO- d_6 , 400 MHz):
 - ~10.5-11.5 ppm (s, 1H): Phenolic -OH proton. Broad singlet, exchangeable with D_2O .
 - ~7.5-8.0 ppm (br s, 2H): Amide - NH_2 protons. Broad signals due to quadrupole broadening and exchange.
 - ~7.8 ppm (d, $J \approx 2$ Hz, 1H): Aromatic C2-H. Doublet due to coupling with C6-H.
 - ~7.6 ppm (dd, $J \approx 8.5, 2$ Hz, 1H): Aromatic C6-H. Doublet of doublets from coupling to C5-H and C2-H.
 - ~7.0 ppm (d, $J \approx 8.5$ Hz, 1H): Aromatic C5-H. Doublet from coupling to C6-H.
- ^{13}C NMR (in DMSO- d_6 , 100 MHz):
 - ~168 ppm: Amide carbonyl (C=O).
 - ~155 ppm: C4 (aromatic C-OH).
 - ~130-132 ppm: C2 and C6 (aromatic C-H).
 - ~125 ppm: C1 (aromatic C-C=O).
 - ~120 ppm: C3 (aromatic C-Cl).
 - ~117 ppm: C5 (aromatic C-H).
- Infrared (IR) Spectroscopy (KBr Pellet, cm^{-1}):
 - 3400-3200 (broad): O-H and N-H stretching vibrations.
 - ~1650 (strong): C=O stretching (Amide I band).
 - ~1600, 1580, 1450: Aromatic C=C ring stretching.
 - ~1280: C-O stretching of the phenol.
 - ~800-700: C-Cl stretching.

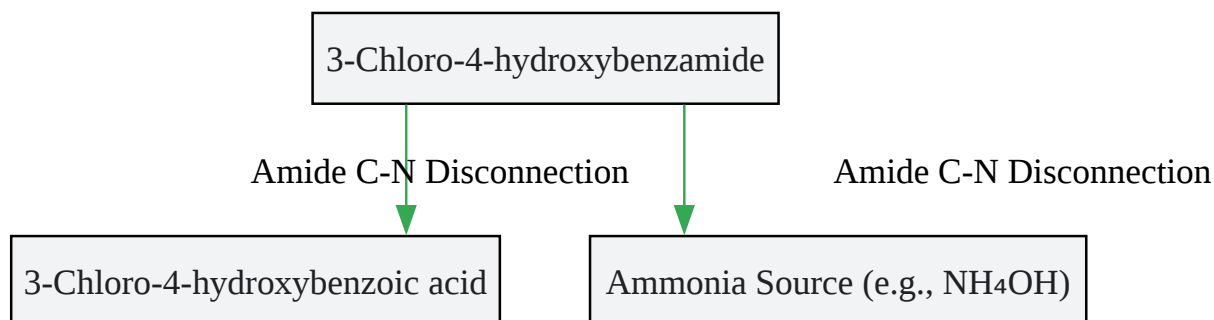
- Mass Spectrometry (MS-ESI):
 - $[M+H]^+$: Expected at m/z 172.01.
 - $[M-H]^-$: Expected at m/z 170.00.
 - Isotope Pattern: A characteristic M/M+2 isotope pattern with a ratio of approximately 3:1 will be observed due to the presence of the ^{35}Cl and ^{37}Cl isotopes.

Synthesis and Reactivity

Understanding the synthetic accessibility and inherent reactivity of **3-Chloro-4-hydroxybenzamide** is paramount for its practical application.

Retrosynthetic Analysis

A logical synthetic approach begins with readily available starting materials. The most direct retrosynthetic disconnection of the target molecule is at the amide C-N bond, leading back to 3-chloro-4-hydroxybenzoic acid or a derivative thereof. This is a robust and field-proven strategy for amide synthesis.



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Caption: Retrosynthetic pathway for **3-Chloro-4-hydroxybenzamide**.

Proposed Synthetic Protocol: Amidation of 3-Chloro-4-hydroxybenzoic Acid

This protocol is adapted from standard, high-yield amidation procedures, such as those used for synthesizing 4-hydroxybenzamide.[9] The key is the activation of the carboxylic acid to facilitate nucleophilic attack by ammonia.

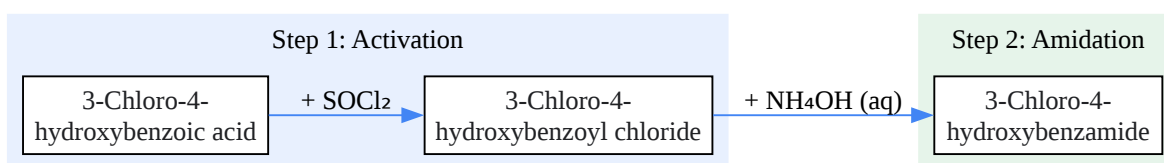
Step 1: Activation of the Carboxylic Acid The conversion of the carboxylic acid to a more reactive acyl chloride is a common and effective activation strategy.

- **Reactor Setup:** To a dry, round-bottom flask equipped with a magnetic stirrer and reflux condenser under an inert atmosphere (N_2 or Ar), add 3-chloro-4-hydroxybenzoic acid (1.0 eq).
- **Solvent Addition:** Suspend the acid in a suitable anhydrous solvent such as toluene or dichloromethane.
- **Chlorination:** Add thionyl chloride ($SOCl_2$, ~1.5 eq) dropwise at room temperature.
 - **Causality:** Thionyl chloride reacts with the carboxylic acid to form the highly electrophilic acyl chloride, with gaseous byproducts (SO_2 and HCl) that are easily removed, driving the reaction to completion.
- **Reaction:** Heat the mixture to reflux (approx. 40-65°C) for 2-4 hours, or until the evolution of gas ceases.
- **Isolation:** Remove the excess thionyl chloride and solvent under reduced pressure to yield crude 3-chloro-4-hydroxybenzoyl chloride. This intermediate is moisture-sensitive and typically used immediately in the next step.

Step 2: Amidation The activated acyl chloride readily reacts with ammonia to form the desired amide.

- **Reactor Setup:** In a separate flask, cool an excess of concentrated aqueous ammonia (e.g., 28% NH_4OH) in an ice bath (0°C).
- **Amidation Reaction:** Dissolve the crude 3-chloro-4-hydroxybenzoyl chloride from Step 1 in an anhydrous aprotic solvent (e.g., THF or dichloromethane) and add it dropwise to the cold, vigorously stirred ammonia solution.

- Causality: The reaction is highly exothermic. Slow addition and cooling are essential to control the reaction rate and prevent side reactions. A white precipitate of the product will form immediately.
- Work-up: Once the addition is complete, allow the mixture to warm to room temperature and stir for an additional hour.
- Isolation: Collect the solid product by vacuum filtration. Wash the filter cake thoroughly with cold water to remove ammonium chloride byproduct, followed by a cold, non-polar solvent like hexane to aid in drying.
- Purification: The crude product can be recrystallized from hot water or an ethanol/water mixture to yield pure **3-Chloro-4-hydroxybenzamide**.



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Caption: Proposed two-step synthesis workflow.

Chemical Reactivity

The molecule's reactivity is governed by its three key functional groups:

- Phenolic Hydroxyl (-OH): This group is weakly acidic and can be deprotonated by a base. It is a nucleophile and can undergo O-alkylation or O-acylation, making it a valuable handle for further derivatization.
- Amide (-CONH₂): The amide is relatively stable but can be hydrolyzed to the corresponding carboxylic acid under strong acidic or basic conditions. The N-H bonds are weakly acidic and can be deprotonated by very strong bases.

- **Aromatic Ring:** The ring is "electron-rich" due to the activating, ortho-para directing hydroxyl group, but this is tempered by the deactivating, ortho-para directing chloro group and the deactivating, meta-directing amide group. Further electrophilic aromatic substitution would be complex, but positions C-2 and C-6 are the most likely sites for reaction.

Potential Applications in Research and Development

While **3-Chloro-4-hydroxybenzamide** is not an end-product drug, its structure makes it a valuable intermediate and building block.

- **Pharmaceutical Synthesis:** It serves as a key intermediate for more complex molecules.^[10]^[11] The benzamide moiety is a common feature in many marketed drugs. The strategic placement of the chloro and hydroxyl groups allows for regioselective modifications, building a library of derivatives for screening. The "magic chlorine" effect, where the incorporation of chlorine enhances biological activity, is a well-documented phenomenon in medicinal chemistry.^[12]
- **Fragment-Based Drug Discovery (FBDD):** As a small molecule with well-defined functional groups capable of hydrogen bonding, it is an ideal candidate for FBDD screening campaigns to identify initial hits against protein targets.
- **Materials Science:** Phenolic and benzamide structures can be incorporated into polymers and other materials to impart specific properties like thermal stability or hydrogen-bonding capabilities.

Safety, Handling, and Storage

Although a specific Safety Data Sheet (SDS) for **3-Chloro-4-hydroxybenzamide** is not widely available, a robust safety protocol can be established based on data from structurally similar compounds like 3-chloro-4-hydroxybenzaldehyde and 3-chloro-4-hydroxybenzoic acid.^[13]^[14]

Hazard Identification

- **Skin Irritation:** Causes skin irritation (H315).^[14]
- **Eye Irritation:** Causes serious eye irritation (H319).^[14]

- Respiratory Irritation: May cause respiratory irritation (H335).[\[3\]](#)[\[14\]](#)
- Acute Oral Toxicity: May be harmful if swallowed (H302).[\[3\]](#)

Recommended Handling Procedures

- Engineering Controls: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of dust.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[\[13\]](#)
 - Hand Protection: Handle with chemically resistant gloves (e.g., nitrile rubber) inspected prior to use.[\[13\]](#)
 - Body Protection: Wear a lab coat. For larger quantities, consider impervious clothing.[\[13\]](#)
- Handling Practices: Avoid dust formation.[\[13\]](#) Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[15\]](#) Do not eat, drink, or smoke in the work area.[\[3\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[15\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[15\]](#)

Conclusion

3-Chloro-4-hydroxybenzamide is a well-defined chemical entity whose value lies in its potential as a versatile building block. Its synthesis is achievable through established chemical transformations, and its reactivity is predictable based on its constituent functional groups. While direct applications are still emerging, its structural motifs are prevalent in pharmacologically active agents, marking it as a compound of interest for further research and development in medicinal chemistry and materials science. Adherence to rigorous safety

protocols, derived from data on closely related analogs, is essential for its responsible handling and use.

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